

# Technical Guide: Physical Characteristics of 1-Stearoyl-rac-glycerol-d35

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## Compound of Interest

Compound Name: 1-Stearoyl-rac-glycerol-d35

Cat. No.: B1339738

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## Introduction

**1-Stearoyl-rac-glycerol-d35** is a deuterated form of 1-stearoyl-rac-glycerol, a monoglyceride. The incorporation of deuterium ( $^3\text{H}$ ) atoms into the stearoyl chain makes it a valuable tool in various analytical and research applications, particularly as an internal standard in mass spectrometry-based analyses. Its chemical behavior is nearly identical to its non-deuterated counterpart, but its increased mass allows for clear differentiation in mass spectra. This guide provides a comprehensive overview of the known physical characteristics of **1-Stearoyl-rac-glycerol-d35**, along with relevant experimental protocols.

## Core Physical and Chemical Properties

The physical properties of **1-Stearoyl-rac-glycerol-d35** are primarily derived from its molecular structure. It is classified as a solid, appearing as a white to off-white powder[1]. Due to the high degree of deuteration, its molecular weight is significantly higher than the non-deuterated form.

## Quantitative Data Summary

Property	Value	Source
Chemical Formula	C <sub>21</sub> H <sub>7</sub> D <sub>35</sub> O <sub>4</sub>	[1]
Molecular Weight	393.77 g/mol	[1]
Appearance	Solid	[1]
Color	White to off-white	[1]
Purity	99.04%	[1]
Solubility	DMSO: 20 mg/mL (50.79 mM) (requires sonication)	[1]
Storage Conditions	Powder: -20°C for 3 years; 4°C for 2 years. In solvent: -80°C for 6 months; -20°C for 1 month.	[1]

Note: Specific melting and boiling points for **1-Stearoyl-rac-glycerol-d35** are not readily available in the provided search results. However, the melting range for the non-deuterated 1-Stearoyl-rac-glycerol is reported to be between 133-136 °F (56-58 °C). It is expected that the deuterated form will have a very similar melting point.

## Experimental Protocols

Detailed experimental protocols for the characterization of **1-Stearoyl-rac-glycerol-d35** are not available. However, standard methodologies for determining the physical properties of lipids can be applied.

### Determination of Melting Point (Capillary Method)

This method is suitable for determining the melting range of solid fats.

Materials:

- Melting point capillary tubes
- Thermometer

- Beaker
- Heat source (e.g., hot plate with a water bath)
- Sample of **1-Stearoyl-rac-glycerol-d35**

Procedure:

- Ensure the sample is dry and finely powdered.
- Pack a small amount of the sample into a capillary tube to a height of about 10 mm.
- Attach the capillary tube to a thermometer.
- Suspend the thermometer in a beaker of water, ensuring the sample is below the water level.
- Heat the water bath slowly, at a rate of approximately 1-2°C per minute, while stirring.
- Record the temperature at which the substance begins to melt (the first appearance of liquid).
- Record the temperature at which the substance is completely melted (the disappearance of the last solid particle). The range between these two temperatures is the melting range.

## Determination of Solubility

This protocol outlines a general procedure for assessing the solubility of a lipid in a given solvent.

Materials:

- Sample of **1-Stearoyl-rac-glycerol-d35**
- Various solvents (e.g., DMSO, ethanol, chloroform)
- Vortex mixer
- Sonicator

- Analytical balance
- Volumetric flasks

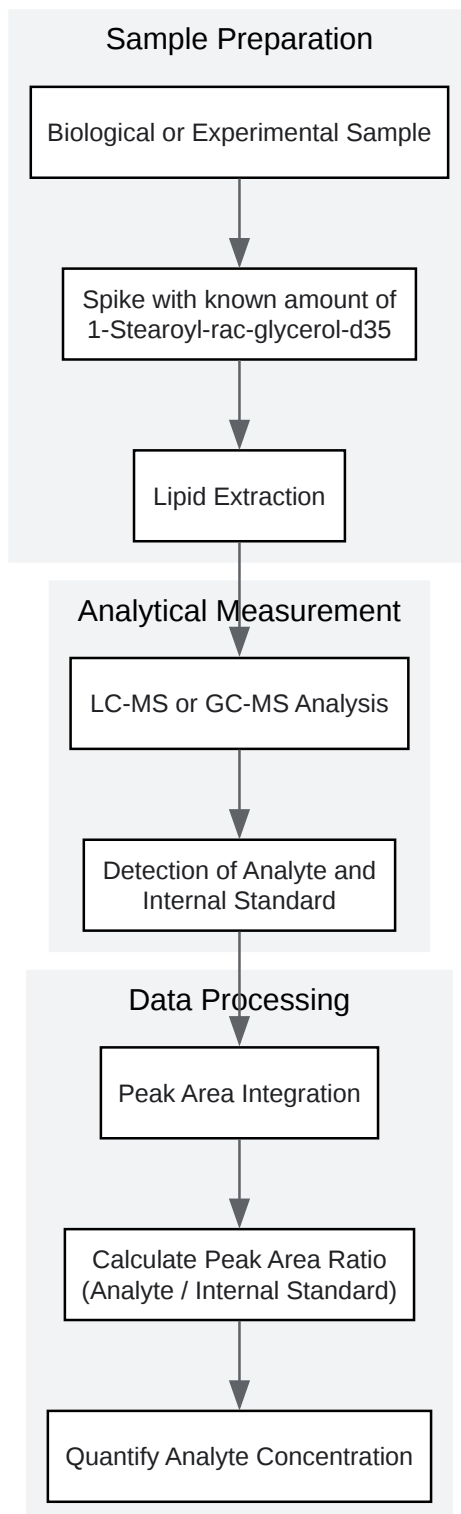
Procedure:

- Weigh a precise amount of **1-Stearoyl-rac-glycerol-d35**.
- Add a small, measured volume of the chosen solvent to the solid.
- Vortex the mixture vigorously for 1-2 minutes.
- If the solid does not dissolve, place the mixture in a sonicator bath for 5-10 minutes. Gentle heating may also be applied if the compound's stability at higher temperatures is known.
- Visually inspect the solution for any undissolved particles.
- If the solid dissolves completely, the solubility is at least the concentration calculated (mass/volume).
- If the solid does not dissolve, gradually add more solvent in measured increments, repeating steps 3-5 until the solid dissolves completely. The solubility can then be calculated.

## Application as an Internal Standard

**1-Stearoyl-rac-glycerol-d35** is primarily used as an internal standard in quantitative analysis, particularly in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).<sup>[1]</sup> The workflow for its use is outlined below.

## Workflow for Use as an Internal Standard

[Click to download full resolution via product page](#)Workflow for using **1-Stearoyl-rac-glycerol-d35** as an internal standard.

## Conclusion

**1-Stearoyl-rac-glycerol-d35** is a well-defined, deuterated lipid with physical characteristics that make it an excellent internal standard for quantitative mass spectrometry. While some specific physical data points like a precise melting point require experimental determination, its overall properties are consistent with those of other saturated monoglycerides. The provided protocols offer a starting point for researchers to further characterize this compound and effectively utilize it in their analytical workflows.

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## References

- 1. egyankosh.ac.in [egyankosh.ac.in]
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